

preparing (R)-(+)-Bay-K-8644 stock solutions and working concentrations

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Compound of Interest

Compound Name: (R)-(+)-Bay-K-8644

Cat. No.: B1663519

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Application Notes and Protocols for (R)-(+)-Bay-K-8644

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-(+)-Bay-K-8644 is the R-enantiomer of the dihydropyridine derivative Bay-K-8644. While the racemic mixture, (±)-Bay K-8644, and the (S)-(-)-enantiomer are known as potent L-type Ca²⁺ channel agonists, the (R)-(+)-enantiomer acts as an L-type Ca²⁺-channel blocker.^[1] This opposing activity makes it a critical tool for dissecting the specific roles of L-type calcium channels in various physiological and pathological processes. These application notes provide detailed protocols for the preparation of stock solutions and working concentrations of **(R)-(+)-Bay-K-8644** for use in research settings.

Mechanism of Action

(R)-(+)-Bay-K-8644 is a negative modulator of L-type voltage-gated calcium channels. Unlike its S-enantiomer which stabilizes the open state of the channel, the R-enantiomer is understood to favor the closed or inactivated state, thereby reducing the influx of Ca²⁺ into the cell upon membrane depolarization. This results in negative inotropic and vasodilatory effects in vivo. The precise molecular interactions with the channel protein are complex and can be influenced by the membrane potential.^[2]

Data Presentation

Physicochemical Properties

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₁₆ H ₁₅ F ₃ N ₂ O ₄ | [3] |
| Molecular Weight | 356.30 g/mol | [3] |
| Appearance | Yellow to dark yellow powder | [4] |
| Melting Point | 168-170 °C | [4] |
| Purity | ≥98% (HPLC) | |

Solubility Data

It is important to note that solubility can be affected by factors such as temperature, pH, and the purity of the compound and solvent. The use of freshly opened, anhydrous solvents is recommended, especially for DMSO which is hygroscopic.[3][5]

| Solvent | Maximum Concentration | Comments |
|-----------------|-----------------------|---|
| DMSO | 35.63 mg/mL (~100 mM) | |
| Ethanol | 35.63 mg/mL (~100 mM) | |
| Water | Insoluble | [3][6] |
| Aqueous Buffers | Sparingly soluble | For aqueous solutions, it is recommended to first dissolve in an organic solvent like ethanol and then dilute with the aqueous buffer.[7] |

Recommended Storage Conditions

| Form | Storage Temperature | Stability |
|-----------------------------------|---------------------|--|
| Solid Powder | -20°C | ≥ 4 years[7] |
| Stock Solution in DMSO or Ethanol | -80°C | 1 year[3] |
| -20°C | 1 month[3][5] | |
| Aqueous Working Solutions | 4°C | Not recommended for storage; prepare fresh daily.[7] |

To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot stock solutions into single-use volumes.[1][5]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **(R)-(+)-Bay-K-8644** (MW: 356.30 g/mol)
- Anhydrous, high-purity DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Weighing the Compound: Accurately weigh out 1 mg of **(R)-(+)-Bay-K-8644** powder using a calibrated analytical balance and place it into a sterile amber microcentrifuge tube.
- Solvent Addition: To prepare a 10 mM stock solution, calculate the required volume of DMSO:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$

- $\text{Volume } (\mu\text{L}) = (0.001 \text{ g} / 356.30 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 280.66 \mu\text{L}$
- Carefully add 280.66 μL of anhydrous DMSO to the tube containing the compound.
- Dissolution: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if necessary.^[8] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[3][5]}

Preparation of Working Concentrations for Cell-Based Assays

Materials:

- 10 mM **(R)-(+)-Bay-K-8644** stock solution in DMSO
- Sterile cell culture medium or desired physiological buffer (e.g., PBS, HBSS)
- Sterile microcentrifuge tubes

Procedure:

- Intermediate Dilution (Optional but Recommended): To minimize the concentration of DMSO in the final working solution, it is advisable to perform an intermediate dilution. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock solution 1:10 with sterile cell culture medium or buffer.
- Final Dilution: Prepare the final working concentration by diluting the stock or intermediate solution into the cell culture medium. For example, to prepare a 1 μM working solution from a 10 mM stock:
 - Dilute the stock solution 1:10,000 in the culture medium. For 1 mL of working solution, add 0.1 μL of the 10 mM stock solution.

- To make this more practical, a serial dilution is recommended. For instance, prepare a 100 μM intermediate solution by adding 1 μL of the 10 mM stock to 99 μL of medium. Then, add 10 μL of the 100 μM intermediate to 990 μL of medium to achieve a final concentration of 1 μM .
- Mixing and Application: Gently mix the final working solution by pipetting or inverting the tube. Add the working solution to the cell culture or experimental system. It is important to also treat a set of cells with the same final concentration of the vehicle (e.g., 0.1% DMSO) as a control.

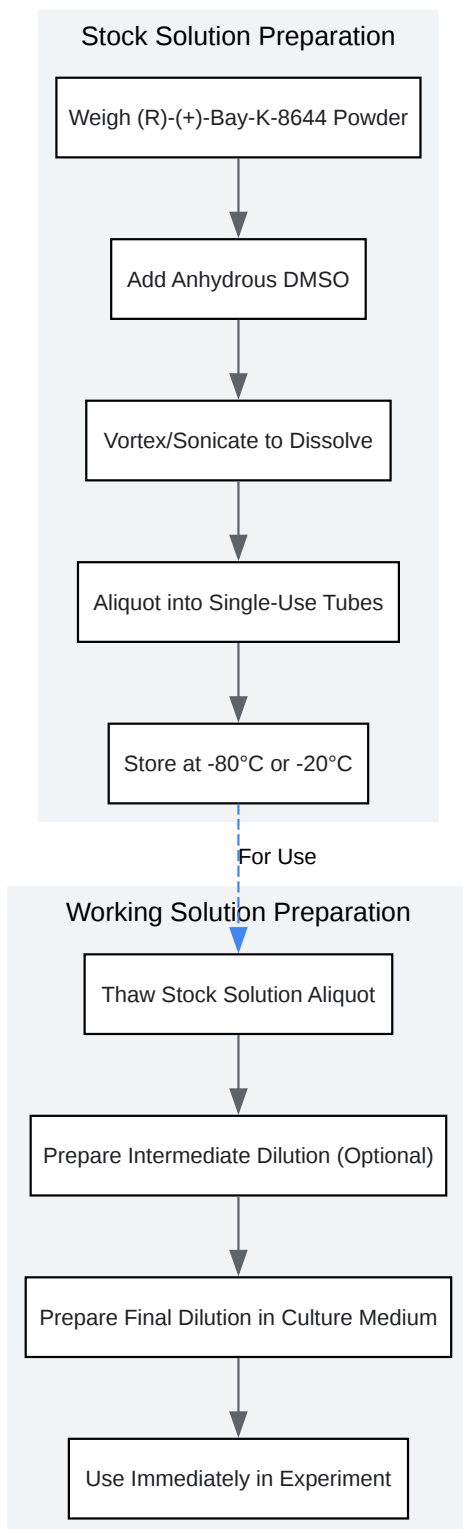
Typical Working Concentrations

The optimal working concentration of **(R)-(+)-Bay-K-8644** will vary depending on the cell type, experimental conditions, and the specific endpoint being measured. It is recommended to perform a dose-response curve to determine the optimal concentration for your system.

| Application | Typical Concentration Range | Notes |
|----------------------------|--|---|
| In vitro cell-based assays | 10 nM - 10 μM | The EC_{50} for the racemic mixture as an agonist is 17.3 nM.[3][5] The antagonistic effects of the (R)-(+)-enantiomer may require different concentrations. |
| Electrophysiology | 100 nM - 1 μM | Used to study effects on ion channel kinetics.[9] |
| In vivo studies (rats) | 10 $\mu\text{g/kg}$ - 100 $\mu\text{g/kg}$ | These doses are for the racemic mixture and may need to be adjusted for the pure (R)-(+)-enantiomer.[3] |

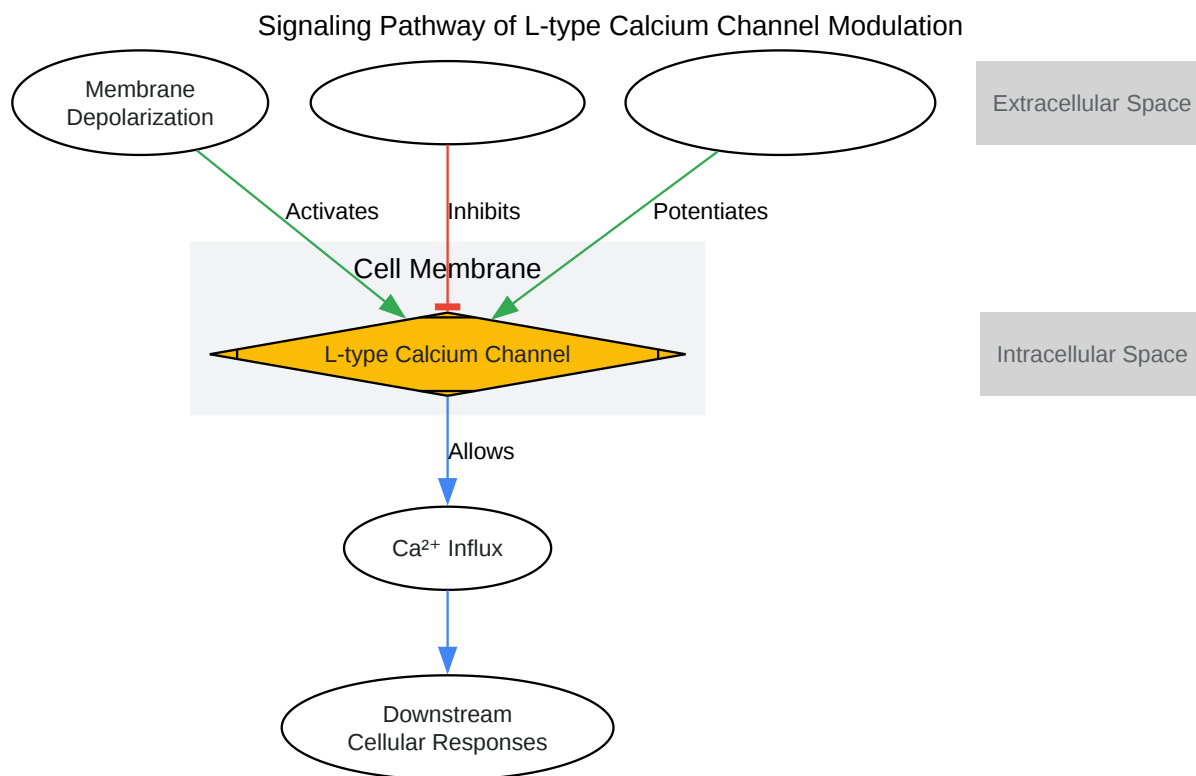
Visualizations

Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **(R)-(+)-Bay-K-8644** solutions.



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Caption: Modulation of L-type calcium channels by Bay-K-8644 enantiomers.

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